

An In-depth Technical Guide to the Physical Properties of Cyclodecyne

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Compound of Interest

Compound Name: **Cyclodecyne**

Cat. No.: **B1206684**

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This technical guide provides a detailed overview of the core physical properties of **cyclodecyne** ($C_{10}H_{16}$), a cyclic alkyne of significant interest in organic synthesis and materials science. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its boiling point and density, alongside standardized experimental protocols for their determination.

Core Physical Properties of Cyclodecyne

Cyclodecyne is a ten-carbon cycloalkyne that, due to ring strain, exhibits unique reactivity. An accurate understanding of its physical properties is crucial for its application in synthetic chemistry, particularly for reaction condition optimization and purification.

The boiling point and density of **cyclodecyne** have been reported in the literature. The following table summarizes these key physical constants.

| Physical Property | Value | Conditions | Reference(s) |
|------------------------|-------------------------|---------------------------------|---|
| Boiling Point | 205 °C | Standard Pressure | [1] |
| 204 °C | 760 mmHg | | [2] [3] [4] |
| Density | 0.898 g/cm ³ | Standard State (25 °C, 100 kPa) | [1] |
| 0.86 g/cm ³ | Not Specified | | [2] [3] [4] |

Note: Minor variations in reported values can be attributed to differences in experimental conditions and purity of the sample.

Experimental Protocols for Property Determination

While specific experimental data for the determination of **cyclodecyne**'s properties are not extensively published, standard methodologies for organic compounds are applicable. The following protocols outline established procedures for accurately measuring the boiling point and density of a liquid sample such as **cyclodecyne**.

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Clamp and stand

Procedure:

- Sample Preparation: A small amount (approximately 0.5 mL) of purified **cyclodecyne** is placed into the small test tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- Assembly: The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then secured in a Thiele tube containing heat-stable oil, making sure the oil level is above the sample.
- Heating: The side arm of the Thiele tube is gently heated. The shape of the tube promotes the circulation of the oil, ensuring uniform heating.
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit, creating a slow stream of bubbles. Heating is continued until a steady and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the **cyclodecyne** is overcoming the atmospheric pressure.
- Boiling Point Determination: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. At this moment, the vapor pressure of the sample is equal to the atmospheric pressure.[\[1\]](#)
- Barometric Pressure: The ambient barometric pressure should be recorded, as the boiling point is dependent on it.

A vibrating tube densitometer provides a highly accurate and rapid method for determining the density of liquids.

Apparatus:

- Vibrating tube densitometer (e.g., Anton Paar DMA series)
- Syringe for sample injection

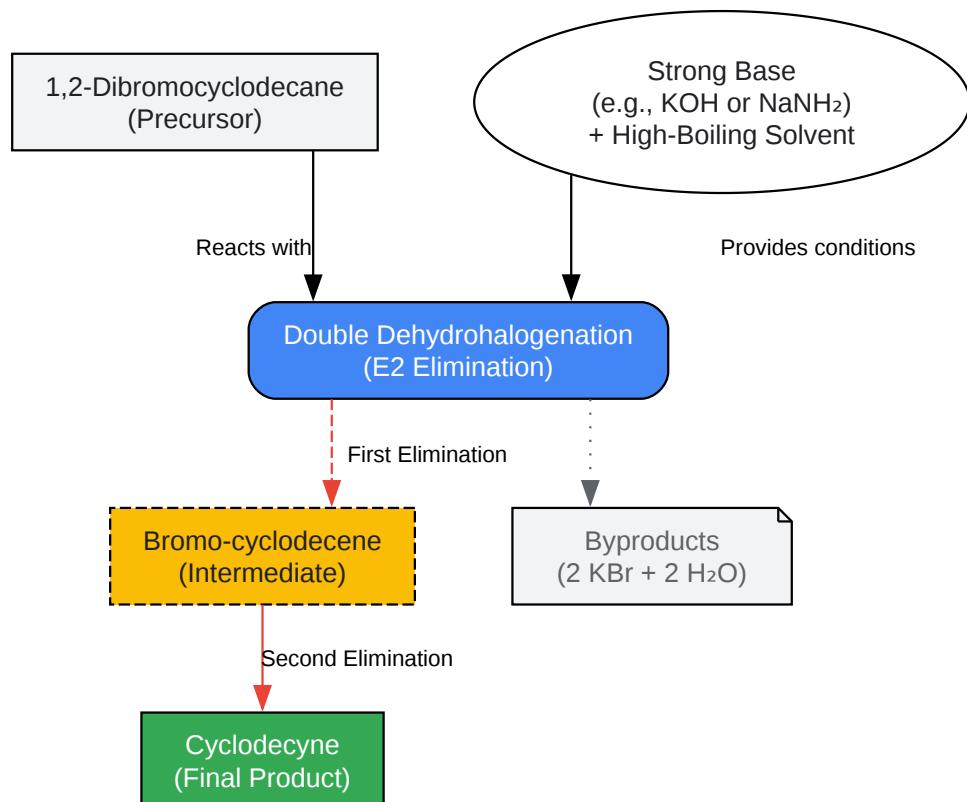
- Thermostatic control unit
- Calibrating fluids (e.g., dry air and deionized water)

Procedure:

- Calibration: The instrument is calibrated according to the manufacturer's instructions, typically using dry air and ultrapure water at a precisely controlled temperature (e.g., 25.00 °C).
- Sample Introduction: A sample of purified **cyclodecyne** is injected into the oscillating U-tube of the densitometer using a syringe. Care must be taken to avoid introducing air bubbles.
- Temperature Equilibration: The sample is allowed to thermally equilibrate to the set temperature. The instrument's integrated thermostat ensures precise temperature control.
- Measurement: The instrument measures the oscillation period of the U-tube containing the sample. The density of the sample is directly proportional to the square of the oscillation period. The instrument's software automatically calculates and displays the density value.
- Cleaning: After the measurement, the U-tube is thoroughly cleaned with appropriate solvents (e.g., ethanol followed by acetone) and dried to prepare for the next sample.

Synthesis and Workflow Visualization

The synthesis of **cyclodecyne** is a critical process for its study and application. One common and effective method is the double dehydrohalogenation of a dihalocycloalkane precursor. This workflow illustrates the key stages of this synthetic route.

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Caption: Synthetic workflow for **cyclodecyne** via double dehydrohalogenation.

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